

# An In-depth Technical Guide to the Chemical Properties of Magnesium Oxybate

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## Compound of Interest

Compound Name: Magnesium oxybate

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### Introduction

**Magnesium oxybate**, the magnesium salt of gamma-hydroxybutyric acid (GHB), is a central nervous system depressant. It is a key component of the lower-sodium oxybate formulation, Xywav®, which is approved for the treatment of cataplexy and excessive daytime sleepiness in patients with narcolepsy. This guide provides a comprehensive overview of the chemical properties of **magnesium oxybate**, including its synthesis, analytical methods, and the signaling pathways of its constituent ions.

## Core Chemical Properties

**Magnesium oxybate** is an organic magnesium salt consisting of one magnesium cation and two 4-hydroxybutanoate anions.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>14</sub> MgO <sub>6</sub>	[2]
Molecular Weight	230.50 g/mol	[2]
IUPAC Name	magnesium bis(4-hydroxybutanoate)	[2]
CAS Number	82316-98-1	
Melting Point	Anhydrous: 172-174 °C Hydrated (5 H <sub>2</sub> O): 76-78 °C Hydrated: 105-107 °C (with effervescence)	[1]
Solubility	Water: 1 g in 2 mL at room temperature Methanol: Soluble Ethanol: Soluble Ether: Insoluble Hydrocarbons: Insoluble	[1]
pKa (of 4-hydroxybutyric acid)	4.72	[3]
Appearance	Colorless crystalline solid	[1]

## Synthesis and Purification

**Magnesium oxybate** can be synthesized through the reaction of gamma-butyrolactone (GBL) with magnesium hydroxide in an aqueous solution. The following is a representative laboratory-scale synthesis protocol.

### Experimental Protocol: Synthesis of **Magnesium Oxybate**

#### Materials:

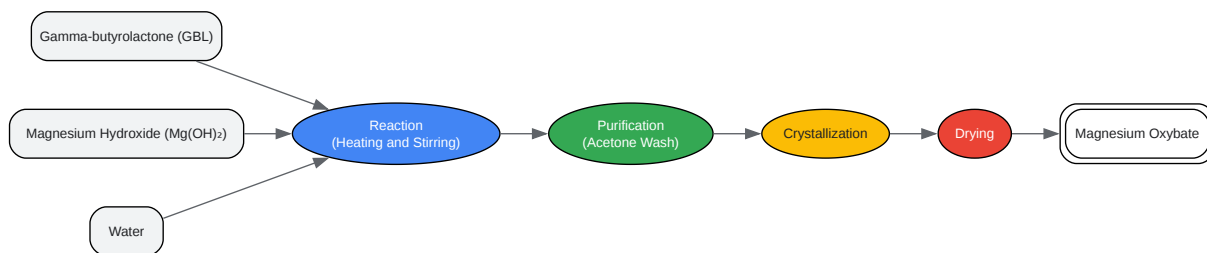
- Gamma-butyrolactone (GBL)
- Magnesium hydroxide (Mg(OH)<sub>2</sub>)
- Acetone

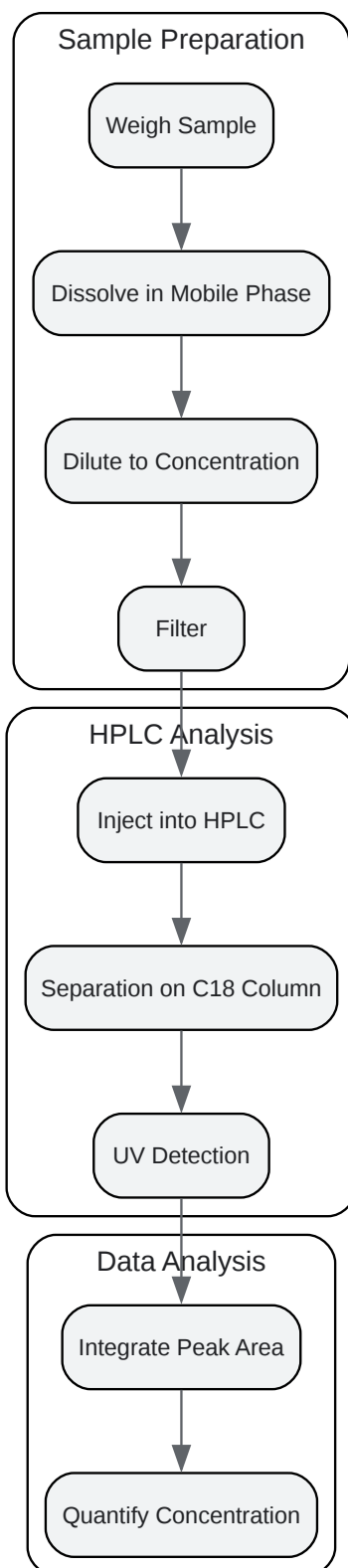
- Distilled water

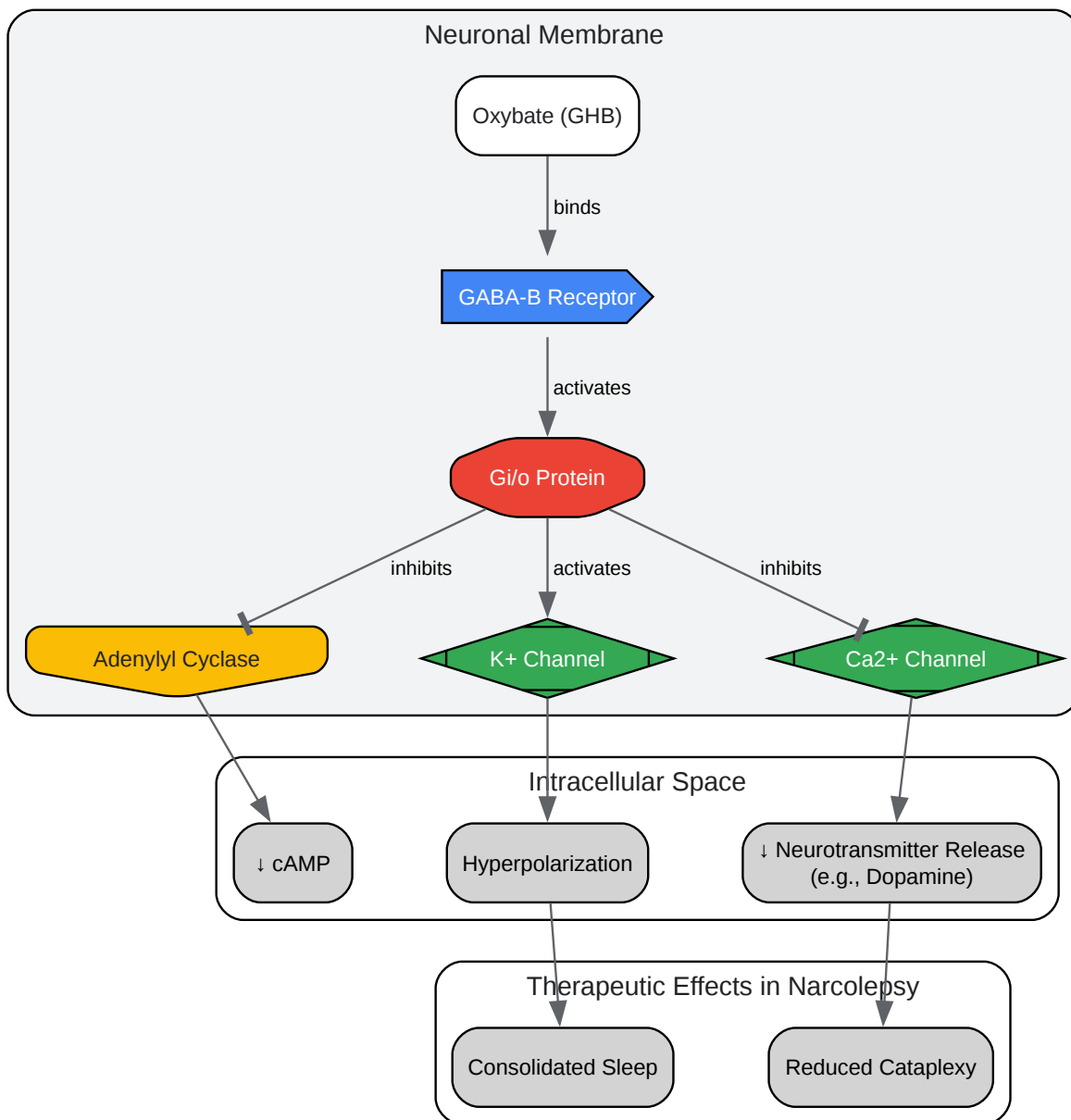
Procedure:

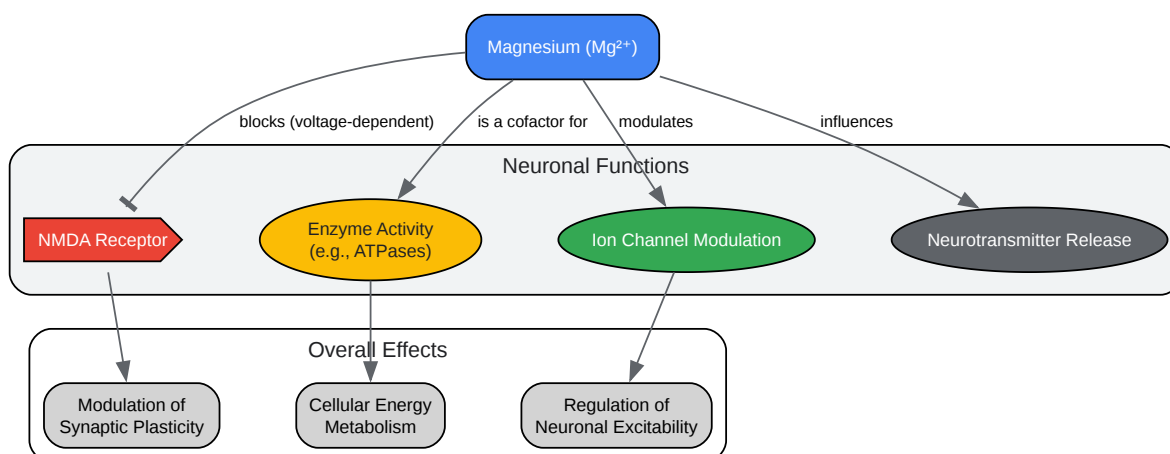
- Suspend magnesium hydroxide in distilled water in a reaction vessel equipped with a stirrer.
- Slowly add gamma-butyrolactone to the suspension while stirring.
- Heat the mixture to approximately 80°C and maintain this temperature with continuous stirring for several hours to facilitate the reaction.
- Monitor the reaction completion, for example, by observing the dissolution of magnesium hydroxide.
- Once the reaction is complete, cool the solution.
- Purify the product by repeated washing with acetone followed by decantation to remove unreacted starting materials and byproducts.
- The resulting viscous syrup is allowed to crystallize at room temperature.
- The crystalline mass is then collected, ground, and dried.[\[1\]](#)

Logical Relationship: Synthesis of **Magnesium Oxybate**









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## References

- 1. US4393236A - Production of nonhygroscopic salts of 4-hydroxybutyric acid - Google Patents [patents.google.com]
- 2. Magnesium bis(4-hydroxybutanoate) |  $C_8H_{14}MgO_6$  | CID 145798336 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Hydroxybutyric Acid |  $C_4H_8O_3$  | CID 10413 - PubChem [pubchem.ncbi.nlm.nih.gov]
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